

# An In-depth Technical Guide to the Chemical Properties of Phenyl 4-methylbenzenesulfonate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Phenyl 4-methylbenzenesulfonate**

Cat. No.: **B181179**

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This technical guide provides a comprehensive overview of the chemical and physical properties of **Phenyl 4-methylbenzenesulfonate**, a key intermediate in organic synthesis. This document outlines its core characteristics, spectroscopic data, and a detailed experimental protocol for its synthesis, presented in a format tailored for scientific and research applications.

## Core Chemical Properties

**Phenyl 4-methylbenzenesulfonate**, also known as phenyl tosylate, is a sulfonate ester that serves as a versatile reagent in organic chemistry, particularly in nucleophilic substitution reactions where the tosylate group acts as an excellent leaving group.

Property	Value	Source
CAS Number	640-60-8	<a href="#">[1]</a>
Molecular Formula	C <sub>13</sub> H <sub>12</sub> O <sub>3</sub> S	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	248.30 g/mol	<a href="#">[1]</a>
Appearance	White crystalline powder	<a href="#">[1]</a>
Melting Point	96°C	<a href="#">[1]</a>

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **Phenyl 4-methylbenzenesulfonate**.

### <sup>1</sup>H NMR Spectroscopy

The proton NMR spectrum provides information on the hydrogen atoms within the molecule.

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Integration	Assignment
7.70	d, $J = 8.1$ Hz	2H	Protons ortho to the sulfonyl group on the tosyl ring
7.40–7.17	m	5H	Phenyl group protons and protons meta to the sulfonyl group on the tosyl ring
6.98	d, $J = 7.4$ Hz	2H	Protons ortho to the oxygen on the phenyl ring
2.44	s	3H	Methyl group protons on the tosyl ring

Solvent:  $\text{CDCl}_3$ ,  
Frequency: 400  
MHz[3]

### <sup>13</sup>C NMR Spectroscopy

The carbon-13 NMR spectrum helps in identifying the carbon framework of the molecule.

Chemical Shift ( $\delta$ ) ppm	Assignment
149.69	Carbon attached to oxygen on the phenyl ring
145.33	Carbon attached to the sulfonyl group on the tosyl ring
132.48	Quaternary carbon of the tosyl group
129.74	Carbons ortho to the sulfonyl group on the tosyl ring
129.60	Carbons of the phenyl group
128.52	Carbons meta to the sulfonyl group on the tosyl ring
127.07	Carbon para to the oxygen on the phenyl ring
122.39	Carbons ortho to the oxygen on the phenyl ring
21.70	Methyl carbon on the tosyl ring

Solvent:  $\text{CDCl}_3$ , Frequency: 100 MHz[3]

## Experimental Protocols

### Synthesis of Phenyl 4-methylbenzenesulfonate

This protocol details the synthesis of **Phenyl 4-methylbenzenesulfonate** via the esterification of phenol with 4-toluenesulfonyl chloride. This reaction is a standard method for the preparation of tosylate esters.

#### Materials and Reagents:

- Phenol
- 4-Toluenesulfonyl chloride (Tosyl chloride)
- Pyridine
- Dichloromethane (DCM)

- 1 M Hydrochloric acid (HCl)
- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine (saturated aqueous  $\text{NaCl}$  solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexane, ethyl acetate)

**Procedure:**

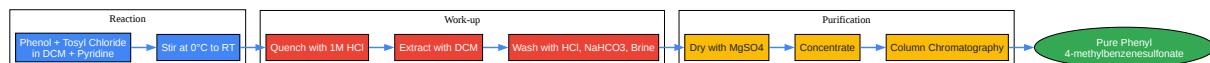
- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (e.g., nitrogen or argon), dissolve phenol (1.0 equivalent) in anhydrous dichloromethane (DCM).
- **Addition of Base:** To the stirred solution, add pyridine (1.2 equivalents). The base acts as a catalyst and scavenges the hydrochloric acid generated during the reaction.
- **Addition of Acylating Agent:** Cool the reaction mixture to 0 °C using an ice bath. Add 4-toluenesulfonyl chloride (1.1 equivalents) portion-wise to the stirred solution while maintaining the temperature at 0 °C.
- **Reaction Monitoring:** Allow the reaction mixture to warm to room temperature and stir for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion of the reaction, quench the reaction by adding 1 M hydrochloric acid to neutralize the excess pyridine. Transfer the mixture to a separatory funnel.
- **Extraction:** Separate the organic layer and wash it successively with 1 M HCl, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate ( $\text{MgSO}_4$ ), filter, and concentrate the solvent under reduced pressure to obtain the crude product.

- Purification: Purify the crude product by silica gel column chromatography using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexane) to yield pure **Phenyl 4-methylbenzenesulfonate**.

## Visualizations

### Synthesis Workflow

The following diagram illustrates the workflow for the synthesis of **Phenyl 4-methylbenzenesulfonate**.

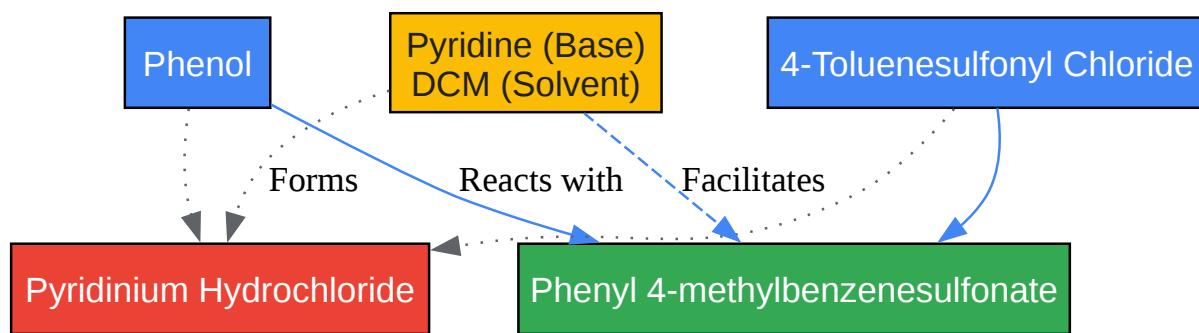


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Caption: Workflow for the synthesis of **Phenyl 4-methylbenzenesulfonate**.

## Logical Relationship of Components

The diagram below shows the logical relationship between the reactants and the final product in the synthesis of **Phenyl 4-methylbenzenesulfonate**.



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Caption: Logical relationship of reactants and products.

## Safety and Handling

**Phenyl 4-methylbenzenesulfonate** should be handled with care in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves and safety goggles, should be worn.<sup>[4]</sup> Avoid inhalation of dust and contact with skin and eyes.<sup>[4]</sup> In case of contact, rinse the affected area with plenty of water.<sup>[4]</sup> Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.<sup>[4]</sup> For detailed safety information, refer to the Safety Data Sheet (SDS).

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## References

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of Phenyl 4-methylbenzenesulfonate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b181179#phenyl-4-methylbenzenesulfonate-chemical-properties>]

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